

Cetyldimethylethylammonium Bromide Powder: A Technical Guide to its Physical Characteristics

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Compound of Interest

Compound Name: *Cetyldimethylethylammonium
bromide*

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Abstract

Cetyldimethylethylammonium bromide (CDEAB), a quaternary ammonium compound, sees application as a cationic surfactant and antiseptic. For drug development and formulation, a thorough understanding of its physical and bulk powder properties is paramount. This technical guide provides a comprehensive overview of the known physical characteristics of CDEAB powder. It includes a summary of its physicochemical properties, detailed experimental protocols for the determination of key powder characteristics, and visual workflows to aid in the experimental design for its analysis.

Physicochemical Properties

Cetyldimethylethylammonium bromide is a white to off-white crystalline powder.^[1] Its fundamental properties are summarized in the table below. The compound is known to be hygroscopic and stable under recommended storage conditions, though it is incompatible with strong oxidizing agents.^[2]

Property	Value	Reference(s)
Chemical Name	N-Ethyl-N,N-dimethyl-1-hexadecanaminium bromide	[1]
Synonyms	Cetethyldimonium bromide, Ethylhexadecyldimethylammonium bromide	[3]
CAS Number	124-03-8	[1]
Molecular Formula	C ₂₀ H ₄₄ BrN	[1]
Molecular Weight	378.47 g/mol	[1]
Appearance	White to off-white crystalline powder	[1]
Melting Point	178-186 °C	[1]
Solubility	Soluble in water and alcohol; slightly soluble in chloroform, benzene, and ether. Water solubility reported as 200 g/L at 20 °C.	[1][2]
Hygroscopicity	Reported to be a white hygroscopic solid.	
Particle Size	Data not available in the searched literature. Experimental determination is required.	
Bulk Density	Data not available in the searched literature. Experimental determination is required.	
Tapped Density	Data not available in the searched literature. Experimental determination is required.	

Flowability

Data not available in the searched literature. Can be inferred from Bulk and Tapped Density measurements.

Experimental Protocols

Accurate characterization of the physical properties of CDEAB powder is essential for its application in research and drug development. The following are detailed methodologies for key experiments.

Melting Point Determination (as per USP <741>)

The melting range of a solid is the temperature range over which it melts. This method is based on the visual observation of the phase transition from solid to liquid.

- Apparatus: A suitable melting point apparatus with a transparent fluid bath, a stirring device, an accurate thermometer, and a controlled heat source. Capillary tubes of about 10 cm long and 0.8 to 1.2 mm in internal diameter are used.
- Procedure:
 - Dry the CDEAB powder in a desiccator over a suitable drying agent.
 - Introduce a small amount of the dried powder into a capillary tube, and pack it down to a height of 2.5 to 3.5 mm.
 - Heat the bath to a temperature about 30 °C below the expected melting point.
 - Attach the capillary tube to the thermometer such that the substance is level with the thermometer bulb.
 - Continue heating with constant stirring at a rate of about 3 °C per minute.
 - When the temperature is about 5 °C below the expected lower limit of the melting range, reduce the heating rate to 1-2 °C per minute.

- Record the temperature at which the first definite collapse of the powder column is observed (the beginning of melting) and the temperature at which the substance is completely melted (the end of melting).

Bulk and Tapped Density Determination

Bulk density is the ratio of the mass of an untapped powder to its volume, including inter-particulate void volume. Tapped density is the increased bulk density attained after mechanically tapping a container of the powder. These properties are crucial for determining the appropriate size of capsules and understanding powder flow.

- Apparatus: A graduated cylinder (typically 100 mL or 250 mL) and a tapped density tester capable of producing a specified number of taps from a fixed height.
- Procedure for Bulk Density:
 - Weigh a clean, dry graduated cylinder.
 - Gently introduce a known mass (e.g., 100 g) of CDEAB powder into the cylinder without compacting it.
 - Carefully level the powder bed without compacting and read the unsettled apparent volume (V_0) to the nearest graduated unit.
 - Calculate the bulk density (ρ_{bulk}) using the formula: $\rho_{\text{bulk}} = \text{mass} / V_0$.
- Procedure for Tapped Density:
 - After determining the bulk volume, place the graduated cylinder in the tapped density tester.
 - Subject the cylinder to a set number of taps (e.g., 500 taps) from a specified height (e.g., 14 ± 2 mm).
 - Read the tapped volume (V_f).
 - Continue tapping for an additional number of taps (e.g., 750 taps) and read the volume again. If the difference between the two readings is less than 2%, the final reading is the

tapped volume. Otherwise, continue tapping in increments until the difference is less than 2%.

- Calculate the tapped density (ρ_{tapped}) using the formula: $\rho_{\text{tapped}} = \text{mass} / V_f$.

Particle Size Distribution by Laser Diffraction

Laser diffraction is a widely used technique for measuring the particle size distribution of a powder. It is based on the principle that particles of a given size diffract light at a specific angle, which is inversely proportional to their size.

- Apparatus: A laser diffraction particle size analyzer.
- Procedure:
 - Select an appropriate dispersing medium in which CDEAB is not soluble (e.g., a saturated solution of CDEAB in the chosen solvent, or a non-solvent).
 - Prepare a suspension of the CDEAB powder in the dispersing medium. The concentration should be optimized to achieve an appropriate level of laser obscuration as recommended by the instrument manufacturer.
 - Introduce the suspension into the instrument's measurement cell.
 - The instrument's software will analyze the diffraction pattern of the scattered laser light and calculate the particle size distribution. The results are typically reported as volume-based distributions (e.g., D10, D50, D90).

Hygroscopicity Determination

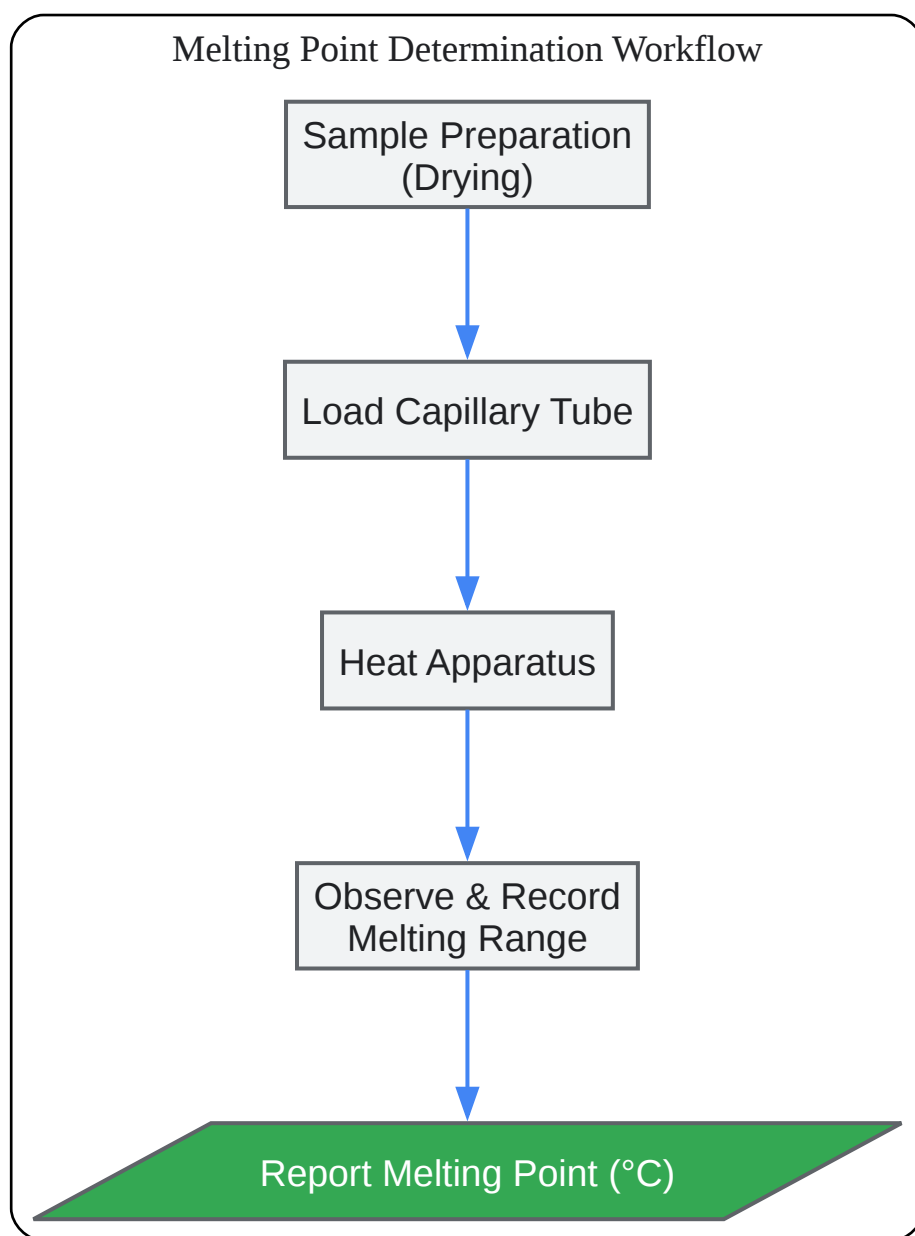
Hygroscopicity is the ability of a substance to attract and hold water molecules from the surrounding environment. This is a critical parameter for the stability and handling of pharmaceutical powders.

- Apparatus: A gravimetric sorption analyzer or a desiccator with a saturated salt solution to maintain a constant relative humidity (RH).
- Procedure (Gravimetric Sorption Analysis):

- Place a known mass of the CDEAB powder in the sample pan of the gravimetric sorption analyzer.
- Dry the sample under a stream of dry nitrogen until a constant weight is achieved to establish a baseline.
- Expose the sample to a series of increasing RH levels at a constant temperature (e.g., 25 °C).
- The instrument will record the change in mass at each RH step until equilibrium is reached.
- The percentage of water sorbed at each RH level is calculated.
- Procedure (Desiccator Method - based on Ph. Eur.):
 - Weigh a sample of CDEAB powder.
 - Place the sample in a desiccator maintained at a specific relative humidity (e.g., 80% RH using a saturated ammonium chloride solution) and temperature (e.g., 25 °C) for 24 hours.
 - After 24 hours, re-weigh the sample.
 - The percentage weight gain is calculated to classify the hygroscopicity (e.g., slightly hygroscopic, hygroscopic, very hygroscopic).

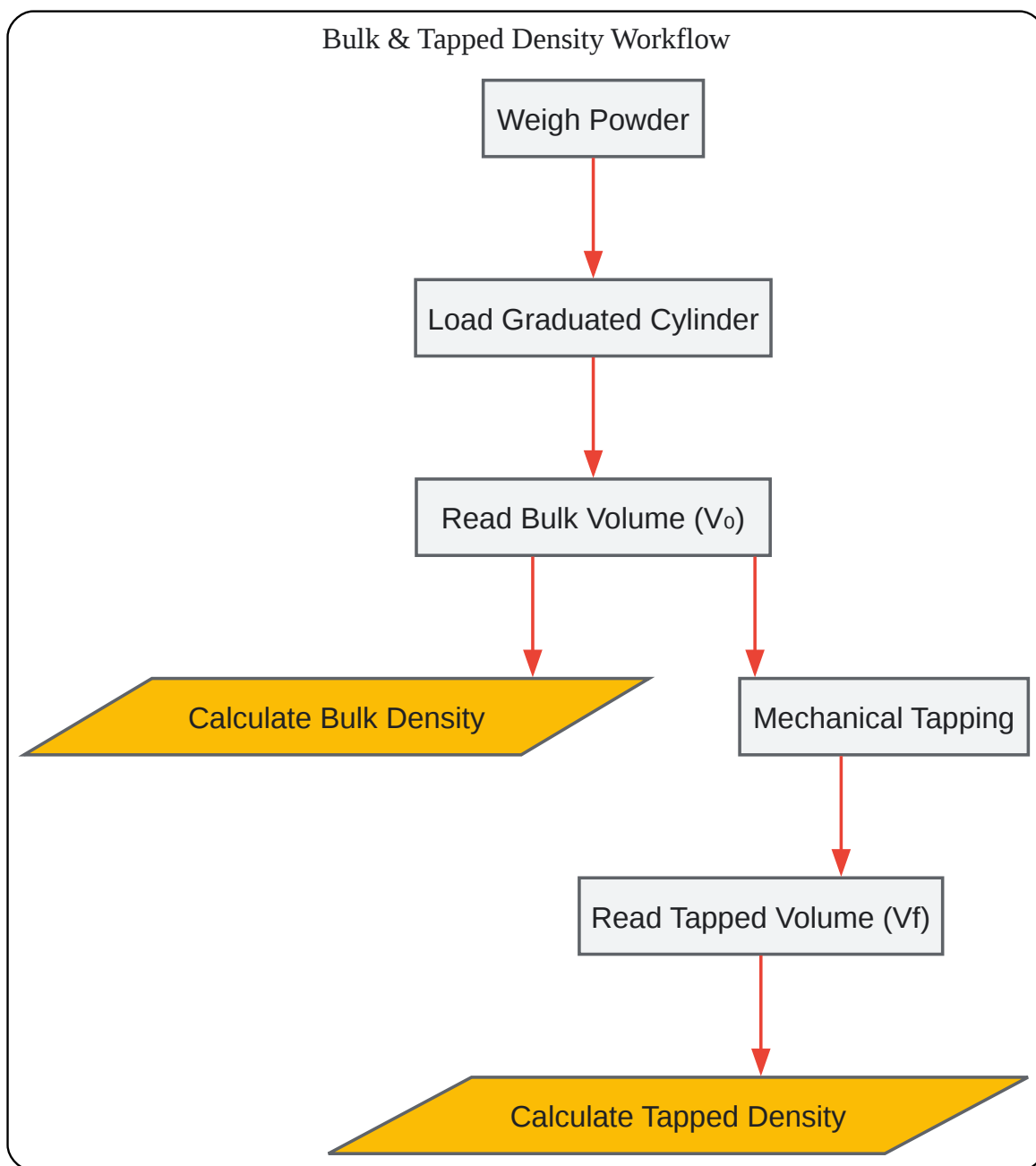
Mandatory Visualizations

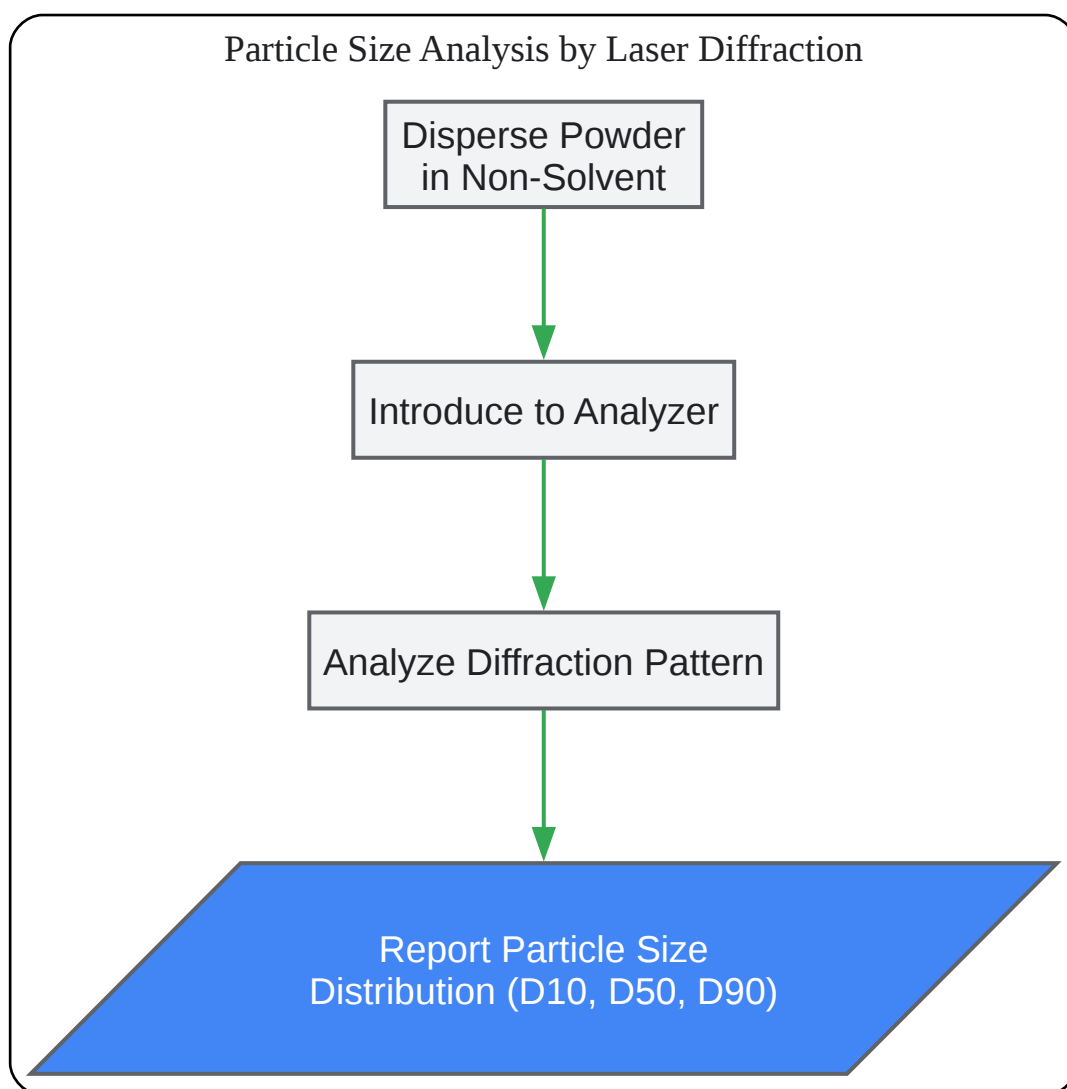
The following diagrams illustrate the experimental workflows for the characterization of key physical properties of CDEAB powder.



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Caption: Workflow for determining the melting point of CDEAB powder.





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